

N-Iodomorpholine Hydriodide: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

| | |
|----------------|------------------------------------|
| Compound Name: | <i>N-Iodomorpholine hydriodide</i> |
| CAS No.: | 120972-13-6 |
| Cat. No.: | B599325 |

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This guide provides an in-depth exploration of the physical and chemical properties of **N-Iodomorpholine hydriodide**, a versatile iodinating agent with significant applications in organic synthesis and drug development. Designed for researchers, scientists, and professionals in the pharmaceutical industry, this document synthesizes key data, experimental protocols, and mechanistic insights to facilitate a comprehensive understanding of this important reagent.

Introduction: The Role of N-Iodomorpholine Hydriodide in Modern Synthesis

N-Iodomorpholine hydriodide, a stable, crystalline solid, serves as a potent electrophilic iodinating agent.^[1] Its utility lies in its capacity to introduce iodine atoms into a wide array of organic molecules, a fundamental transformation in the synthesis of pharmaceuticals and other complex organic structures. The morpholine-iodine complex offers a safer and more manageable alternative to handling elemental iodine, while the hydriodide salt form enhances its stability and handling characteristics. This guide will delve into the core physical properties that underpin its reactivity and application, providing a robust knowledge base for its effective utilization in a laboratory setting.

Molecular Structure and Core Physical Characteristics

The structural integrity and physical state of **N-Iodomorpholine hydriodide** are foundational to its function. Comprising a morpholine ring covalently bonded to an iodine atom and complexed with hydriodic acid, its key identifiers and properties are summarized below.^[1]

| Property | Value | Source(s) |
|---------------------|---|-----------|
| Chemical Formula | C ₄ H ₉ I ₂ NO | [1][2] |
| Molecular Weight | 340.93 g/mol | [1][2][3] |
| CAS Number | 120972-13-6 | [1][3] |
| Appearance | Solid crystalline material | [1] |
| Melting Point | 92-96 °C | [1][3] |
| Storage Temperature | 2-8°C | [3] |

The molecule consists of a saturated six-membered morpholine ring, which adopts a stable chair conformation.^[1] The nitrogen atom of the morpholine ring is quaternized by the iodine atom, forming the N-iodomorpholinium cation. This cationic species is then ionically associated with the iodide anion (from hydriodic acid), forming the complete salt, **N-Iodomorpholine hydriodide**. The presence of two iodine atoms contributes significantly to the high molecular weight of the compound.

Solubility Profile: A Guide for Reaction Solvent Selection

The solubility of **N-Iodomorpholine hydriodide** is a critical parameter for its application in synthesis, dictating the choice of reaction media. As a quaternary ammonium salt, it exhibits enhanced solubility in polar solvents.^[1] While precise quantitative data is not extensively published, a qualitative understanding of its solubility is well-established:

- **High Solubility:** Polar protic solvents such as water and alcohols (methanol, ethanol). The ionic nature of the salt facilitates dissolution in these media.

- Moderate to Good Solubility: Polar aprotic solvents like acetonitrile and acetone.
- Limited Solubility: Nonpolar solvents such as hexanes and diethyl ether.

The morpholine component of the molecule also contributes to its solubility in a range of organic solvents.[1] This solubility profile allows for its use in a variety of reaction conditions, catering to the specific requirements of the substrate and desired transformation.

Spectroscopic Characterization: Unveiling the Molecular Fingerprint

Spectroscopic analysis is indispensable for the verification of the identity and purity of **N-Iodomorpholine hydriodide**. Key spectroscopic data are summarized below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum provides confirmation of the morpholine ring structure. The methylene protons adjacent to the nitrogen and oxygen atoms exhibit characteristic chemical shifts and coupling patterns.
- ^{13}C NMR: The carbon NMR spectrum reveals the four distinct carbon environments within the morpholine ring. The carbons attached to the heteroatoms (nitrogen and oxygen) are deshielded and appear at lower field.

Infrared (IR) Spectroscopy

The IR spectrum of **N-Iodomorpholine hydriodide** is characterized by the vibrational modes of the morpholine ring and the N-I bond. The presence of the hydriodide counter-ion can also influence the spectrum. Key absorptions include C-H stretching and bending frequencies, as well as C-O and C-N stretching vibrations.

Synthesis and Purification: A Validated Laboratory Protocol

The synthesis of **N-Iodomorpholine hydriodide** is typically achieved through the direct reaction of morpholine with elemental iodine.[1] This straightforward method provides the product in good yield and purity.

Experimental Protocol: Laboratory-Scale Synthesis

Materials:

- Morpholine
- Iodine
- Methanol
- Erlenmeyer flask
- Magnetic stirrer and stir bar
- Ice bath
- Buchner funnel and filter paper

Procedure:

- In a clean, dry Erlenmeyer flask equipped with a magnetic stir bar, dissolve morpholine (1.0 equivalent) in methanol.
- Cool the solution in an ice bath with continuous stirring.
- Slowly add elemental iodine (1.0 equivalent) portion-wise to the cooled solution. The addition should be controlled to manage any exotherm.
- After the complete addition of iodine, allow the reaction mixture to stir at room temperature for a designated period (typically 1-2 hours) to ensure complete reaction.
- The product will precipitate out of the solution as a crystalline solid.
- Collect the solid product by vacuum filtration using a Buchner funnel.
- Wash the collected solid with a small amount of cold methanol to remove any unreacted starting materials.
- Dry the purified **N-Iodomorpholine hydriodide** under vacuum to obtain the final product.

Characterization:

- The melting point of the synthesized product should be determined and compared to the literature value (92-96 °C) to assess purity.
- Spectroscopic analysis (NMR, IR) should be performed to confirm the identity of the compound.

Purification

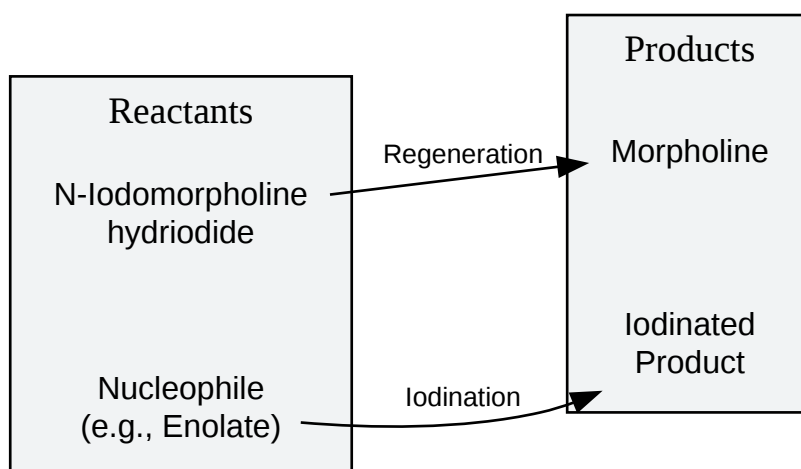
Recrystallization is the primary method for the purification of **N-Iodomorpholine hydriodide**. Suitable solvents for recrystallization include methanol, ethanol, or acetonitrile. The choice of solvent will depend on the scale of the synthesis and the desired crystal morphology.

Reactivity and Mechanism: The Power of Electrophilic Iodination

N-Iodomorpholine hydriodide functions as an electrophilic iodinating agent, where the iodine atom bears a partial positive charge, making it susceptible to nucleophilic attack.^[1] The N-I bond is polarized, facilitating the transfer of an iodonium ion (I^+) to a nucleophilic substrate.

General Mechanism of Electrophilic Iodination

The general mechanism involves the attack of a nucleophile (e.g., an enolate, an activated aromatic ring, or an alkene) on the electrophilic iodine atom of the N-iodomorpholinium cation. This results in the formation of a new carbon-iodine bond and the regeneration of morpholine.



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Caption: General workflow of electrophilic iodination.

Application in Organic Synthesis

N-Iodomorpholine hydriodide is employed in a variety of iodination reactions, including:

- α -Iodination of Carbonyl Compounds: The enolate or enol form of ketones, esters, and other carbonyl compounds readily attacks the electrophilic iodine to form α -iodo carbonyl compounds.
- Iodination of Activated Aromatic Systems: Electron-rich aromatic and heteroaromatic compounds can be regioselectively iodinated.
- Iodo-functionalization of Alkenes and Alkynes: The addition of iodine across double and triple bonds can be achieved.

Safety and Handling

N-Iodomorpholine hydriodide is an irritant and should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.^[3] All manipulations should be performed in a well-ventilated fume hood. It is stable under recommended storage conditions (2-8°C) but may be sensitive to light and moisture over extended periods.

Conclusion

N-Iodomorpholine hydriodide is a valuable and versatile reagent for the introduction of iodine into organic molecules. Its well-defined physical properties, straightforward synthesis, and predictable reactivity make it an important tool for researchers in organic synthesis and drug development. This guide has provided a comprehensive overview of its key characteristics and applications, offering a foundation for its safe and effective use in the laboratory.

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- To cite this document: BenchChem. [N-Iodomorpholine Hydriodide: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b599325/docs#n-iodomorpholine-hydriodide-a-comprehensive-technical-guide-for-researchers\]](https://www.benchchem.com/product/b599325/docs#n-iodomorpholine-hydriodide-a-comprehensive-technical-guide-for-researchers)

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